

Lrvrlashlrklrkrll peptide sequence biological activity

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Compound of Interest

Compound Name: *Lrvrlashlrklrkrll*

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Topic: Biological Activity and Therapeutic Potential of the ApoE-Mimetic Peptide COG133 (ApoE residues 133–149) Sequence: **LRVRLASHLRKLRKRL**

Executive Summary

The peptide sequence L-R-V-R-L-A-S-H-L-R-K-L-R-K-R-L-L, scientifically designated as COG133 (or ApoE 133–149), is a biologically active fragment derived from the receptor-binding domain of the human Apolipoprotein E (ApoE) holoprotein.[1] Unlike the full-length protein, which has limited blood-brain barrier (BBB) permeability and potential isoform-specific toxicity (e.g., ApoE4), this cationic, amphipathic peptide retains the potent neuroprotective and anti-inflammatory properties of ApoE without the associated lipid-transport liabilities.

This technical guide dissects the peptide's mechanism of action—specifically its interaction with the SET protein/PP2A axis—and provides validated protocols for its synthesis, characterization, and biological evaluation in neuroinflammatory models.

Part 1: Structural Biochemistry & Physicochemical Properties

To effectively utilize COG133, researchers must understand the structural determinants of its activity.

Sequence Analysis

- Primary Sequence: Leu-Arg-Val-Arg-Leu-Ala-Ser-His-Leu-Arg-Lys-Leu-Arg-Lys-Arg-Leu-Leu
- Length: 17 Amino Acids^[1]^[2]
- Net Charge (at pH 7.0): +8 (Highly Cationic due to 5 Arginines and 2 Lysines).
- Isoelectric Point (pI): ~12.5.
- Hydrophathy: Amphipathic nature, facilitating interaction with cell membranes and hydrophobic pockets of receptor ligands.

Structural Conformation

In aqueous solution, COG133 is largely unstructured (random coil). However, upon interaction with lipid bilayers or receptor mimics (such as trifluoroethanol or SDS micelles), it adopts a distinct

-helical conformation. This structural transition is critical for its binding affinity to the Low-Density Lipoprotein Receptor-Related Protein 1 (LRP1).



Technical Insight: The high density of cationic residues (R/K) allows the peptide to mimic the "arginine-rich" motifs found in many cell-penetrating peptides (CPPs), granting it the intrinsic ability to cross the BBB and cellular membranes via adsorptive endocytosis.

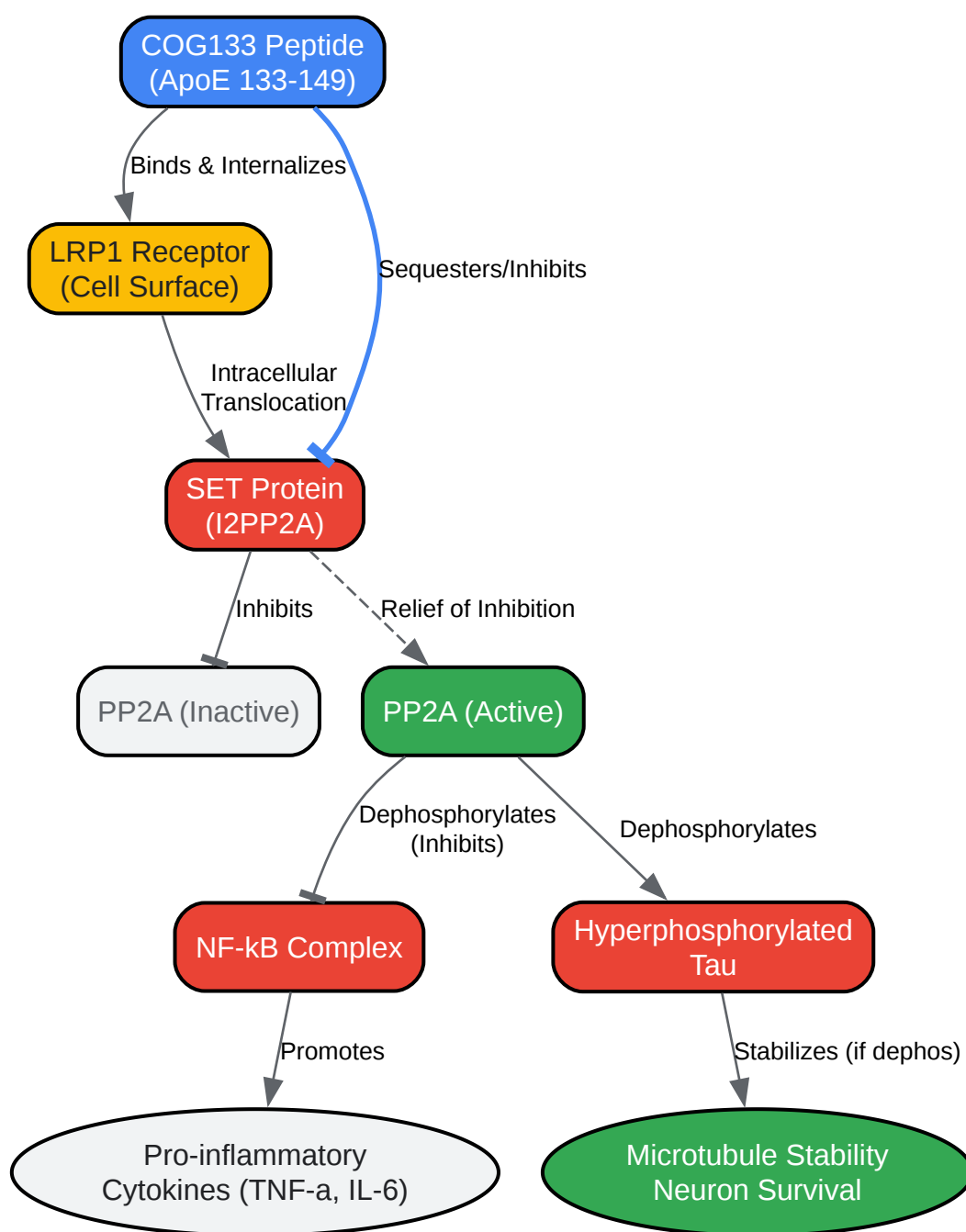
Part 2: Mechanism of Action (The SET/PP2A Axis)

The biological activity of COG133 extends beyond simple receptor binding. Its primary therapeutic efficacy stems from an intracellular signaling cascade that modulates phosphatase activity.

The Signaling Cascade

- Internalization: COG133 binds to LRP1 on the surface of neurons and microglia and is internalized.
- Target Engagement: Once intracellular, the peptide binds to the nuclear oncoprotein SET (also known as I2PP2A).
- PP2A Activation: Under pathological conditions, SET inhibits Protein Phosphatase 2A (PP2A). COG133 sequesters SET, releasing PP2A from inhibition.[\[1\]](#)
- Downstream Effects:
 - Microglia: Activated PP2A dephosphorylates I B, preventing NF- B translocation to the nucleus. This halts the "cytokine storm" (TNF- , IL-6, NO).
 - Neurons: Activated PP2A dephosphorylates hyperphosphorylated Tau proteins, stabilizing microtubules and preventing neurofibrillary tangle formation.

Visualization of Signaling Pathway



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Figure 1: The COG133 mechanism of action. The peptide acts as a SET antagonist, restoring PP2A activity to quell inflammation and tauopathy.

Part 3: Experimental Protocols

To ensure reproducibility (Trustworthiness), the following protocols utilize self-validating controls.

Peptide Synthesis & Quality Control

- Method: Solid-Phase Peptide Synthesis (SPPS) using Fmoc chemistry.
- N-Terminal Modification: Acetylation (Ac-COG133) is recommended to increase resistance to exopeptidases.
- C-Terminal Modification: Amidation (-NH₂) to mimic the native protein backbone charge.
- Purification: Reverse-phase HPLC (C18 column).
- Validation Step: Mass Spectrometry (ESI-MS). Expected Mass: ~2050 Da (depending on counter-ions).
 - Critical Check: Purity must be >95% to avoid toxicity from incomplete synthesis fragments (deletion sequences).

In Vitro Bioactivity Assay: Microglial NO Suppression

This assay validates the anti-inflammatory potency of the peptide.

Materials:

- BV2 Murine Microglia cells.
- Lipopolysaccharide (LPS).
- Greiss Reagent (for Nitrite detection).

Protocol:

- Seeding: Plate BV2 cells at
cells/well in 96-well plates. Incubate 24h.
- Pre-treatment: Treat cells with COG133 (0.1, 1.0, 10

M) for 1 hour.

- Control A: Vehicle only (Negative Control).
- Control B: Dexamethasone (Positive Control).
- Stimulation: Add LPS (100 ng/mL) to all wells except "No Treatment" blank.
- Incubation: Incubate for 24 hours at 37°C.
- Detection: Transfer 50

L supernatant to a new plate. Add 50

L Sulfanilamide solution + 50

L NED solution (Greiss Reagent).

- Readout: Measure Absorbance at 540 nm.
- Calculation: Normalize to LPS-only control (100% inflammation).

Data Interpretation Table:

Treatment Group	Concentration	Expected Nitrite Level (%)	Interpretation
Media Only	N/A	< 5%	Baseline
LPS Only	100 ng/mL	100%	Full Activation
COG133 + LPS	1	60-70%	Mild Suppression
	M		
COG133 + LPS	10	20-40%	Potent Suppression
	M		
Scrambled Peptide	10	95-100%	Specificity Check
	M		

In Vivo TBI Model (Controlled Cortical Impact)

- Subject: C57BL/6 Mice.
- Injury: Moderate CCI (velocity 5 m/s, depth 1.0 mm).
- Administration: Intravenous (IV) injection of COG133 (0.6 mg/kg or 2.0 mg/kg) at 30 minutes and 24 hours post-injury.
- Endpoint: Rotarod performance (motor function) and Morris Water Maze (memory) at days 1–7.

Part 4: Therapeutic Applications & Clinical Relevance

Traumatic Brain Injury (TBI) & Hemorrhage

COG133 and its derivatives (e.g., CN-105) have shown efficacy in reducing cerebral edema and improving functional outcomes in murine models of intracerebral hemorrhage (ICH). The mechanism involves the preservation of the BBB integrity via downregulation of MMP-9.

Alzheimer's Disease (AD)

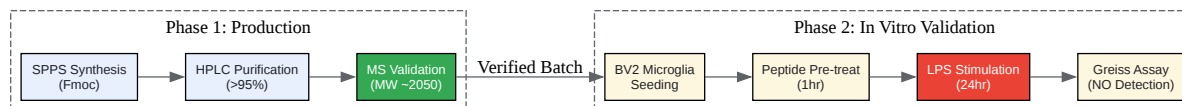
By activating PP2A, COG133 directly addresses two hallmarks of AD:

- Tauopathy: Reduces hyperphosphorylation.
- Amyloid Beta: Reduces A β -induced glial activation.

Antimicrobial Potential

While primarily neuroprotective, the cationic nature of **LRVRLASHLRKLRKRL** allows it to disrupt bacterial membranes. Recent studies indicate activity against *Mycobacterium smegmatis* (via ClpC ATPase interference), suggesting a dual-use potential in CNS infections.

Part 5: Visualization of Experimental Workflow



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Figure 2: Standardized workflow for the synthesis and biological validation of COG133.

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